

Ammonium Laurate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Ammonium laurate*

Cat. No.: *B1664923*

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Ammonium laurate, the ammonium salt of lauric acid, is a versatile amphiphilic molecule with a growing presence in pharmaceutical research and development. Its unique properties as a surfactant, emulsifier, and potential bioactive agent make it a compound of interest for formulation scientists, chemists, and cell biologists. This technical guide provides an in-depth overview of the chemical and physical properties of **ammonium laurate**, detailed experimental protocols, and an exploration of its known biological activities and signaling pathways.

Core Chemical and Physical Properties

Ammonium laurate is a white to off-white solid at room temperature.[1] Its amphiphilic nature, stemming from a 12-carbon hydrophobic tail and a hydrophilic ammonium carboxylate headgroup, governs its solubility and interfacial properties.[2]

Table 1: Physical and Chemical Properties of **Ammonium Laurate**

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₇ NO ₂	[2][3]
Molecular Weight	217.35 g/mol	[2][3]
CAS Number	2437-23-2	[3]
Appearance	White to off-white solid	[1]
Melting Point	43.8 - 45 °C	[1][4]
Boiling Point	296.1 °C at 760 mmHg	[4][5]
Density	1.79 g/cm ³	[1]
Solubility	Soluble in water and DMSO.[1] [2]	
Vapor Pressure	0.000661 mmHg at 25°C	[5]
Flash Point	134.1 °C	[4][5]

Spectroscopic Properties

While specific spectra for **ammonium laurate** are not readily available in public databases, the expected spectroscopic features can be inferred from its chemical structure.

Table 2: Expected Spectroscopic Data for **Ammonium Laurate**

Technique	Expected Features
FT-IR	- Broad N-H stretching vibrations from the ammonium ion (around 3300-3000 cm^{-1}). - C-H stretching vibrations from the alkyl chain (around 2950-2850 cm^{-1}). - Asymmetric and symmetric COO^- stretching vibrations from the carboxylate group (around 1550-1610 cm^{-1} and 1400-1450 cm^{-1} , respectively).
^1H -NMR	- A triplet corresponding to the terminal methyl protons (CH_3) of the lauryl chain. - A series of multiplets for the methylene protons (CH_2) of the alkyl chain. - A distinct signal for the α -methylene protons adjacent to the carboxylate group. - A signal for the ammonium protons, which may be broad and its chemical shift dependent on the solvent and concentration.
^{13}C -NMR	- A signal for the carboxylate carbon. - A series of signals for the carbons of the alkyl chain.
Mass Spectrometry	The mass spectrum would be expected to show the molecular ion peak corresponding to the lauric acid component (m/z 200.1776) and potentially fragments corresponding to the loss of the ammonium group. The exact mass of ammonium laurate is 217.2042 g/mol . [2]

Experimental Protocols

Synthesis of Ammonium Laurate via Neutralization

This protocol describes a common laboratory-scale synthesis of **ammonium laurate** through the neutralization of lauric acid with ammonium hydroxide.

Materials:

- Lauric acid ($\text{C}_{12}\text{H}_{24}\text{O}_2$)

- Ammonium hydroxide solution (28-30% NH_3 basis)
- Deionized water
- Ethanol (optional, as a solvent)
- Magnetic stirrer and stir bar
- Heating mantle or water bath
- pH meter or pH indicator strips
- Beaker and graduated cylinders

Procedure:

- In a beaker, melt the desired amount of lauric acid by gentle heating (melting point is around 44 °C). If using a solvent, dissolve the lauric acid in ethanol.
- In a separate container, prepare a dilute solution of ammonium hydroxide by adding the concentrated solution to deionized water.
- While stirring the molten lauric acid (or its ethanolic solution), slowly add the ammonium hydroxide solution dropwise.
- Monitor the pH of the reaction mixture. Continue adding ammonium hydroxide until the pH of the solution is between 8 and 9, indicating complete neutralization.
- If a solvent was used, it can be removed by evaporation under reduced pressure to obtain the solid **ammonium laurate**. If synthesized in an aqueous medium, the product can be used as an aqueous solution or lyophilized to obtain a solid.

Quantitative Analysis of Ammonium Laurate

A precise and validated method for the direct quantification of **ammonium laurate** is not readily available. However, a general approach for the analysis of ammonium salts of fatty acids can be employed using titration. This method determines the ammonium content.

Materials:

- **Ammonium laurate** sample
- Standardized hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Deionized water
- Burette
- pH meter
- Magnetic stirrer and stir bar

Procedure:

- Accurately weigh a known amount of the **ammonium laurate** sample and dissolve it in a known volume of deionized water.
- Place the solution in a beaker with a magnetic stir bar and position it under a burette filled with the standardized HCl solution.
- Immerse a calibrated pH electrode into the solution.
- Begin titrating the **ammonium laurate** solution with the HCl, recording the pH after each addition of the titrant.
- Continue the titration past the equivalence point, which will be indicated by a sharp change in pH.
- The concentration of the ammonium ion in the sample can be calculated from the volume of HCl required to reach the equivalence point.

Alternatively, HPLC methods developed for lauric acid can be adapted to quantify the laurate component after acidification of the **ammonium laurate** sample.^{[6][7][8]}

Applications in Drug Development

Ammonium laurate's primary role in drug development is as an excipient, leveraging its surfactant properties.

Experimental Workflow: Nanoemulsion Formulation

Ammonium laurate can be used as a surfactant to formulate nanoemulsions for the delivery of poorly water-soluble drugs. The following is a general workflow based on high-pressure homogenization.

Fig. 1: General workflow for nanoemulsion formulation using **ammonium laurate**.

This process involves dissolving the active pharmaceutical ingredient (API) in an oil phase and **ammonium laurate** in the aqueous phase. The two phases are then mixed to form a coarse emulsion, which is subsequently passed through a high-pressure homogenizer to produce a stable nanoemulsion with a small droplet size.^{[9][10][11][12][13]}

Signaling Pathways and Biological Activity

The biological activity of **ammonium laurate** is primarily attributed to its laurate component. Lauric acid has been shown to interact with several cellular signaling pathways.

Lauric Acid Signaling Pathways

Lauric acid can influence cellular processes through various mechanisms, including acting as a ligand for nuclear receptors, inducing cellular stress, and modulating inflammatory pathways.

Fig. 2: Signaling pathways modulated by the laurate component of **ammonium laurate**.

- **PPAR α Activation:** Lauric acid acts as a natural ligand for Peroxisome Proliferator-Activated Receptor Alpha (PPAR α).^[14] This interaction leads to the upregulation of genes involved in fatty acid oxidation.^[14]
- **TLR4 Signaling:** Lauric acid can activate Toll-Like Receptor 4 (TLR4) signaling, which is implicated in inflammatory responses and metabolic regulation.^{[15][16]}
- **EGFR/ERK/c-Jun Pathway and ROS Generation:** In cancer cells, lauric acid has been shown to increase the production of Reactive Oxygen Species (ROS) and stimulate the phosphorylation of the Epidermal Growth Factor Receptor (EGFR), Extracellular signal-

Regulated Kinase (ERK), and c-Jun.[17][18] This cascade can ultimately lead to apoptosis.
[17][18]

The ammonium ion component may also have biological effects, particularly at higher concentrations, where it can influence intracellular pH and neuronal activity.[19][20] However, in the context of typical pharmaceutical formulations, the effects of the laurate anion are generally considered more prominent.

Safety and Handling

Ammonium laurate is considered to be of low toxicity and is used in cosmetics and household products.[21] However, it can be irritating to the skin and eyes, and appropriate personal protective equipment should be used when handling the pure substance.[1]

Conclusion

Ammonium laurate is a multifaceted compound with well-defined chemical and physical properties that make it a valuable excipient in pharmaceutical formulations. Its role as a surfactant is key to its application in drug delivery systems such as nanoemulsions. Furthermore, the emerging understanding of the biological activities of its laurate component, particularly its interaction with significant cellular signaling pathways, opens up new avenues for its potential therapeutic application. This technical guide provides a solid foundation for researchers and drug development professionals to explore and utilize the full potential of **ammonium laurate**.

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